

Technical Support Center: PCM19 (BRACO-19)

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Compound of Interest

Compound Name: PCM19

Cat. No.: B1577075

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PCM19**, also known as BRACO-19.

Frequently Asked Questions (FAQs)

Q1: What is **PCM19**?

PCM19 is a potent telomerase and telomere inhibitor, identified as BRACO-19. Its chemical name is N,N'-(9-{{[4-(dimethylamino)phenyl]amino}acridine-3,6-diyl}bis(3-pyrrolidin-1-ylpropanamide)). It functions as a G-quadruplex (GQ) binding ligand, stabilizing these structures in telomeric DNA. This action prevents the catalytic activity of telomerase and disrupts telomere capping, leading to cellular senescence or apoptosis in cancer cells.[1][2]

Q2: I'm having trouble dissolving **PCM19** (BRACO-19). What solvents are recommended?

PCM19 (BRACO-19) is known to have limited aqueous solubility. For initial stock solutions, dimethyl sulfoxide (DMSO) is the recommended solvent. The trihydrochloride salt of BRACO-19 shows solubility in both water and DMSO.[3] It is crucial to prepare a high-concentration stock solution in an appropriate organic solvent before diluting it into your aqueous experimental medium.

Q3: My **PCM19** (BRACO-19) precipitates when I dilute my DMSO stock solution into an aqueous buffer. What can I do?

This is a common issue known as "precipitation upon dilution." Here are several strategies to address this:

- Decrease the final concentration: The compound may be soluble at a lower final concentration in your aqueous buffer.
- Increase the percentage of co-solvent: A higher percentage of DMSO in the final solution may be necessary to maintain solubility. However, be mindful that high concentrations of organic solvents can impact biological assays.
- Use a different co-solvent: While DMSO is common, other water-miscible organic solvents could be tested in small-scale pilot experiments.
- Sonication: Gentle sonication can sometimes help to redissolve small amounts of precipitate.
- pH adjustment: The stability of BRACO-19 is pH-dependent.[4] While specific data on pH-dependent solubility is limited, you could cautiously explore the effect of pH on solubility in your buffer system, keeping in mind its stability profile.

Q4: Is **PCM19** (BRACO-19) stable in solution?

The stability of BRACO-19 is a critical consideration. It is known to be sensitive to both pH and temperature, with decomposition occurring more rapidly at physiological pH and temperature. [4] The primary degradation mechanism appears to be the hydrolysis of the amide bonds.[4] It is recommended to prepare fresh solutions for your experiments and avoid long-term storage of diluted aqueous solutions. Stock solutions in anhydrous DMSO are generally more stable when stored properly.

Troubleshooting Guide

Issue: PCM19 (BRACO-19) powder will not dissolve.

| Potential Cause | Suggested Solution |
|-----------------------------|---|
| Inappropriate solvent | Use a recommended solvent such as DMSO for the initial stock solution. |
| Insufficient solvent volume | Ensure you are using a sufficient volume of solvent to achieve the desired concentration. |
| Low temperature | Gently warm the solution to aid dissolution, but be cautious of the compound's temperature sensitivity. |
| Compound purity issues | Verify the purity of your PCM19 (BRACO-19) sample. |

Issue: Stock solution is cloudy or contains visible precipitate.

| Potential Cause | Suggested Solution |
|--------------------------------|---|
| Supersaturation | The concentration may be too high for the solvent. Try diluting the solution. |
| Contamination | Ensure your solvent is pure and free of water, which can reduce solubility. |
| Incomplete initial dissolution | Use a vortex mixer or sonication to ensure the compound is fully dissolved. |

Data Presentation

PCM19 (BRACO-19) Solubility Data

| Solvent | Concentration | Notes | Reference |
|---------------------|---|--|---------------------|
| DMSO | 10 mM | A common solvent for preparing stock solutions. | [1] |
| Water | Soluble (as trihydrochloride salt) | The salt form exhibits improved aqueous solubility. | [3] |
| Physiological Media | Limited stability and prone to decomposition. | Decomposition is faster at physiological pH and temperature. | [4] |

Experimental Protocols

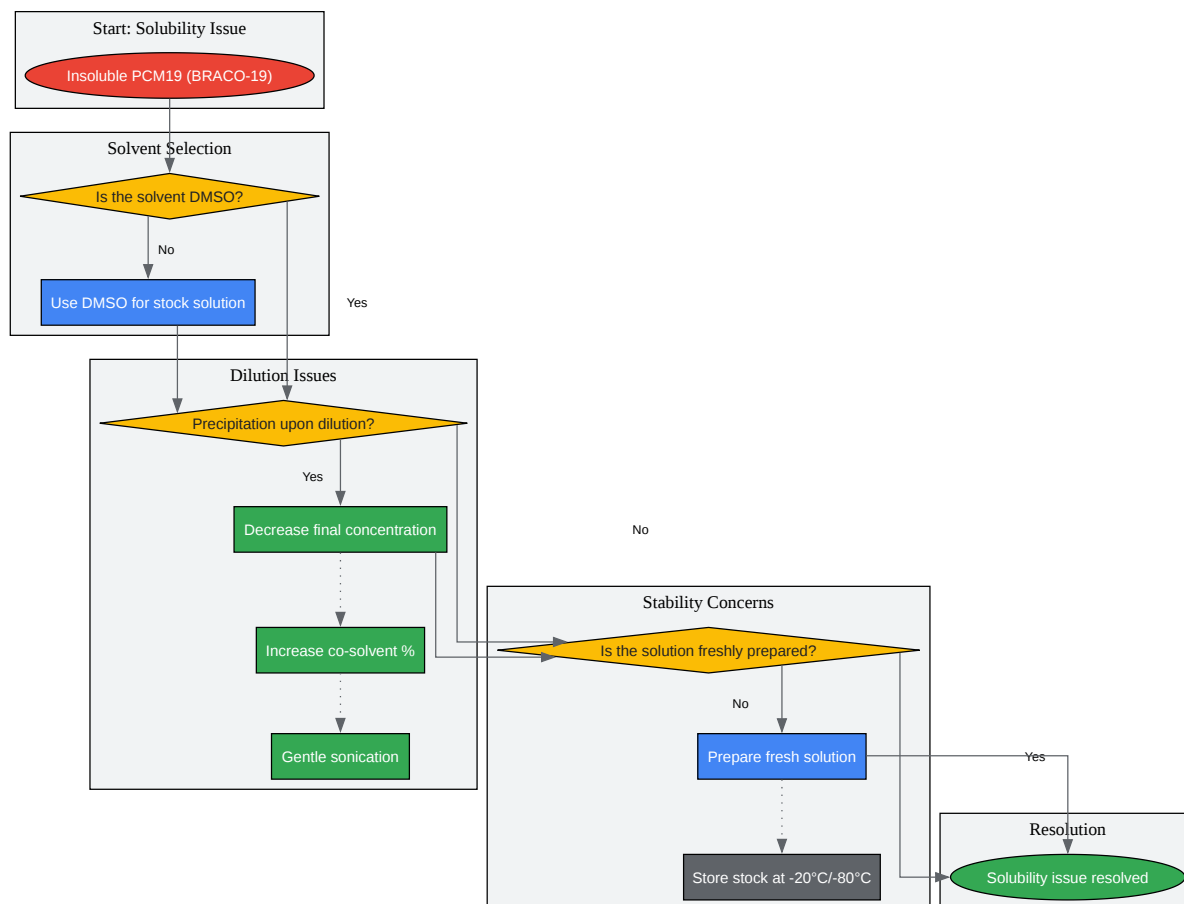
Protocol for Preparation of a 10 mM Stock Solution of PCM19 (BRACO-19) in DMSO

- Materials:
 - PCM19 (BRACO-19) powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Calibrated micropipettes
- Procedure:
 - Accurately weigh the required amount of PCM19 (BRACO-19) powder. For example, for 1 mL of a 10 mM solution (Molecular Weight: 593.8 g/mol), you would need 5.938 mg.
 - Transfer the powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube.

4. Vortex the solution vigorously until the powder is completely dissolved. Gentle warming (to no more than 37°C) can be applied if necessary, but avoid excessive heat.
5. Visually inspect the solution to ensure there are no visible particles.
6. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Visualizations

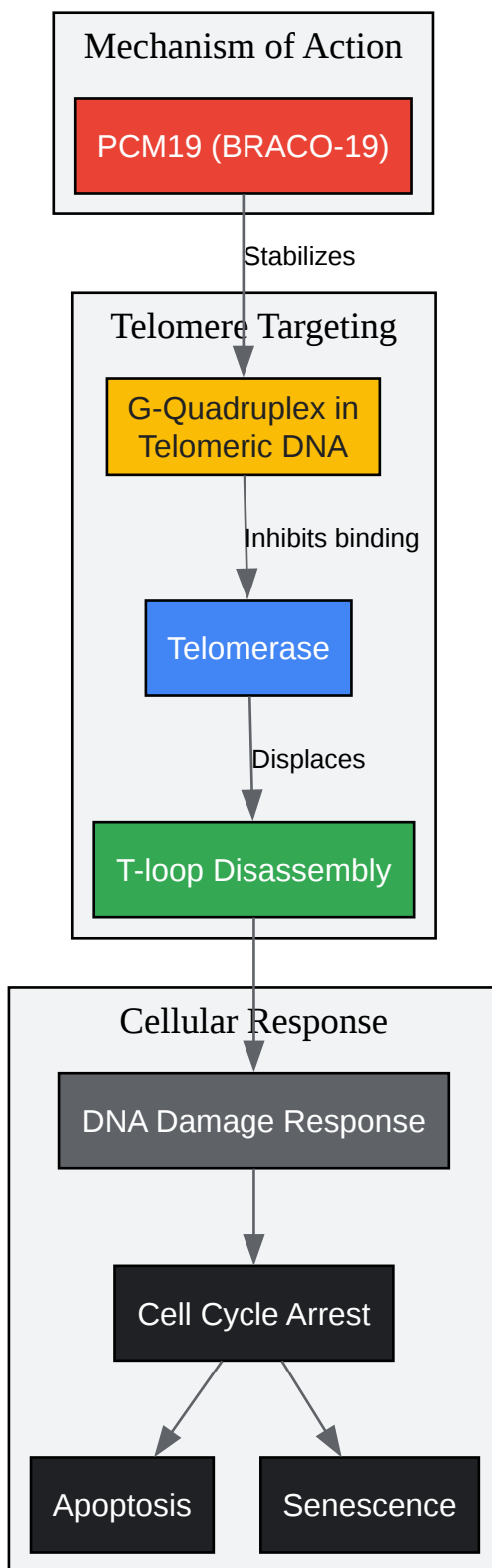
PCM19 (BRACO-19) Troubleshooting Workflow



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Caption: Troubleshooting workflow for **PCM19** (BRACO-19) insolubility issues.

PCM19 (BRACO-19) Signaling Pathway



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Caption: Signaling pathway of **PCM19** (BRACO-19) targeting telomeres.

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